

The Industrial Potential of Cyclofenchene: A Technical Guide

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Compound of Interest

Compound Name: Cyclofenchene

Cat. No.: B15495096

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclofenchene, a tricyclic monoterpene with the chemical formula $C_{10}H_{16}$, is a lesser-known isomer of more common terpenes like pinene and camphene.[1] While its primary established industrial application lies within the fragrance sector, its structural characteristics suggest potential in other domains, including as an insecticide, a chiral building block in fine chemical synthesis, and potentially as a high-density biofuel component. This technical guide provides a comprehensive overview of the current knowledge on **Cyclofenchene**, including its synthesis, physical and chemical properties, and a detailed exploration of its potential industrial applications. Due to the limited publicly available data on **Cyclofenchene**'s efficacy in areas beyond fragrance, this guide also outlines detailed experimental protocols for evaluating its insecticidal activity, a promising yet underexplored application.

Chemical and Physical Properties

A thorough understanding of **Cyclofenchene**'s properties is fundamental to exploring its industrial applications. The following table summarizes key quantitative data available for this compound.

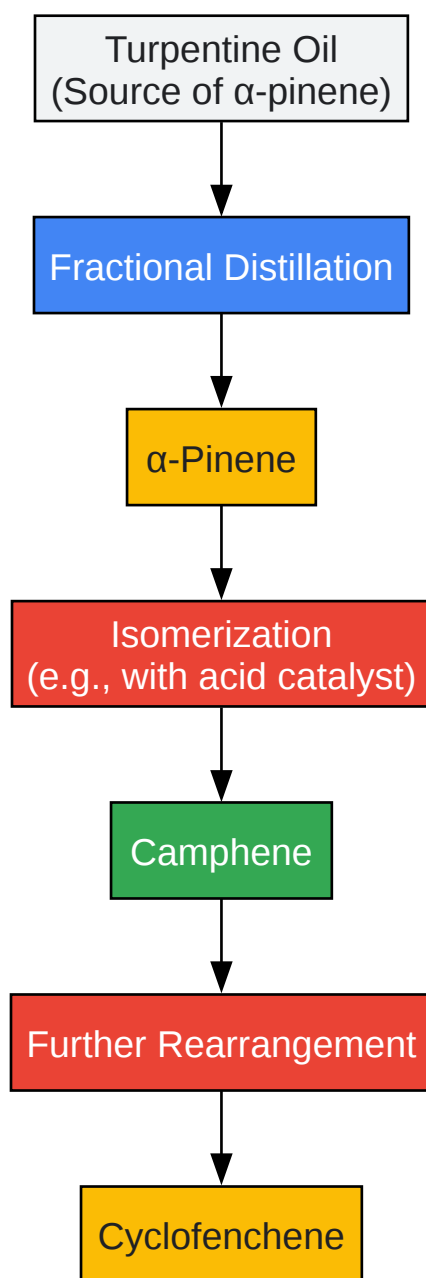
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆	[1]
Molecular Weight	136.23 g/mol	[1]
CAS Number	488-97-1	[1]
Appearance	Colorless liquid (presumed)	General terpene properties
Odor Profile	Woody, Amber, Dry, Cedar, Sandalwood, Vetiver, Sweet, Herbal, Balsamic, Fresh	Scent.vn
Boiling Point	143-145 °C at 754-760 mmHg	The Good Scents Company
Kovats Retention Index	Standard non-polar: 886; Standard polar: 946	[1]

Synthesis of Cyclofenchene

While specific industrial-scale synthesis protocols for **Cyclofenchene** are not readily available in the public domain, a plausible synthetic pathway can be inferred from the well-established chemistry of its precursors, primarily α -pinene, a major constituent of turpentine oil.[2][3][4][5] The synthesis likely proceeds through the isomerization of α -pinene to camphene, which can then undergo further rearrangement to yield **Cyclofenchene**. [6][7][8]

Logical Synthesis Pathway

The following diagram illustrates the logical progression from the raw material (turpentine oil) to the final product (**Cyclofenchene**).



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Caption: Logical synthesis pathway for **Cyclofenchene** from turpentine oil.

Potential Industrial Applications

Fragrance Industry

The most well-documented application of **Cyclofenchene** is in the formulation of fragrances. Its complex odor profile, characterized by woody and amber notes, makes it a valuable

component in creating sophisticated scents for perfumes, cosmetics, and other consumer products.

Experimental Protocol: Sensory Evaluation of **Cyclofenchene**

A descriptive sensory analysis is crucial for characterizing the odor profile of **Cyclofenchene** for fragrance applications.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Objective: To identify and quantify the distinct aroma characteristics of **Cyclofenchene**.
- Panelists: A panel of 8-12 trained sensory analysts with demonstrated experience in fragrance evaluation.
- Sample Preparation:
 - Prepare a series of dilutions of **Cyclofenchene** in a neutral solvent (e.g., ethanol) at concentrations of 1%, 5%, and 10%.
 - Present 1 ml of each solution on a standard fragrance testing strip.
 - Allow the solvent to evaporate for 30 seconds before evaluation.
- Evaluation Procedure:
 - Panelists will evaluate the top, middle, and base notes of the fragrance at timed intervals (e.g., 1 minute, 15 minutes, 1 hour).
 - Each panelist will independently rate the intensity of predefined aroma descriptors (e.g., woody, amber, earthy, spicy, sweet) on a labeled magnitude scale (LMS) from 0 (not detectable) to 100 (very strong).
 - Panelists will also provide any additional descriptive terms that they deem appropriate.
- Data Analysis: The intensity ratings for each descriptor will be averaged across panelists to generate a sensory profile for **Cyclofenchene**. Statistical analysis (e.g., ANOVA) can be used to determine significant differences in perceived intensity between concentrations and over time.

Insecticide and Pesticide

Terpenes, the class of compounds to which **Cyclofenchene** belongs, are known to possess insecticidal and repellent properties. While there is no specific data on the insecticidal activity of **Cyclofenchene**, its potential in this area warrants investigation.

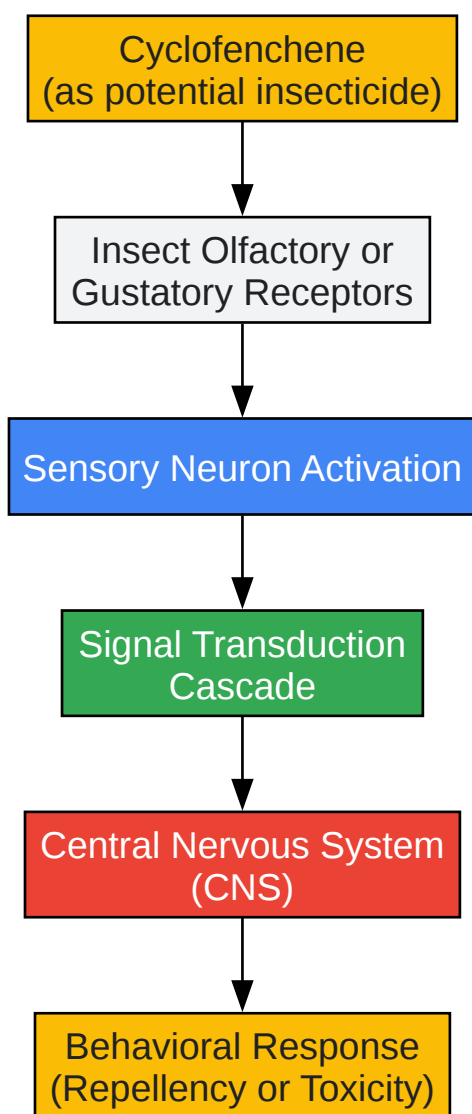
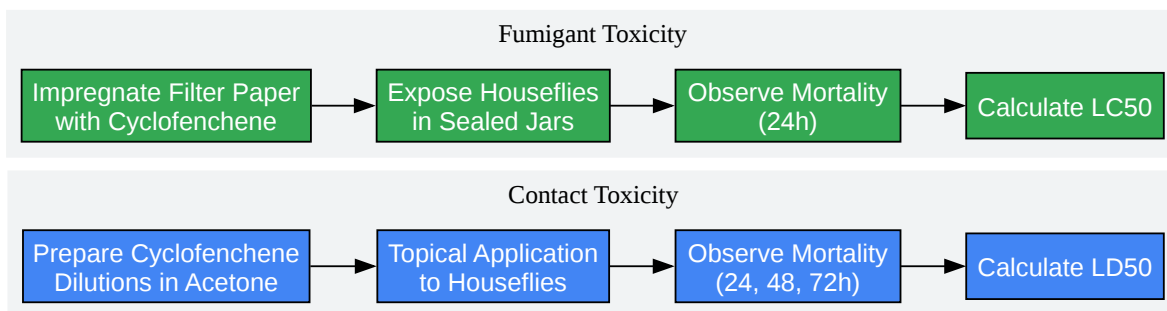
Proposed Experimental Protocol: Evaluation of the Insecticidal Activity of **Cyclofenchene**

This protocol outlines a method to determine the contact and fumigant toxicity of **Cyclofenchene** against a common insect pest, such as the common housefly (*Musca domestica*).^{[14][15][16][17][18][19][20][21][22]}

- Objective: To determine the median lethal dose (LD50) and median lethal concentration (LC50) of **Cyclofenchene** for *Musca domestica*.
- Insects: Laboratory-reared, 2-3 day old adult female houseflies.
- Contact Toxicity (Topical Application):
 - Prepare serial dilutions of **Cyclofenchene** in acetone (e.g., 1, 5, 10, 25, 50 µg/µl).
 - Apply 1 µl of each dilution to the dorsal thorax of individual anesthetized flies using a micro-applicator.
 - A control group will be treated with acetone only.
 - Place the treated flies in ventilated containers with access to a sugar-water solution.
 - Record mortality at 24, 48, and 72 hours post-treatment.
 - Calculate the LD50 value using probit analysis.
- Fumigant Toxicity:
 - Impregnate filter paper strips with different amounts of **Cyclofenchene** (e.g., 10, 25, 50, 100, 200 mg).
 - Suspend the treated filter paper in sealed glass jars of a known volume (e.g., 1 liter).

- Introduce a known number of flies (e.g., 20) into each jar.
- A control jar will contain a filter paper treated with the solvent only.
- Record mortality at 24 hours.
- Calculate the LC50 value using probit analysis.

Experimental Workflow for Insecticidal Activity Testing



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